

Early Studies on Cyclobutrifluram's Effects in *Caenorhabditis elegans*: A Technical Overview

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Compound of Interest

Compound Name: Cyclobutrifluram

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This technical guide delves into the foundational studies investigating the nematicidal agent **Cyclobutrifluram**, utilizing the model organism *Caenorhabditis elegans*. The following sections provide an in-depth summary of the toxicological effects, the elucidated mechanism of action, and the detailed experimental protocols used in this research. The quantitative data is presented in structured tables for clarity, and key pathways and workflows are visualized using diagrams.

Toxicological Impact of Cyclobutrifluram on *C. elegans*

Initial research demonstrates that **Cyclobutrifluram** significantly impacts the survival and reproductive capabilities of *C. elegans*.^{[1][2][3]} Exposure to this compound leads to a dose-dependent decrease in lifespan and fertility.^[4]

Lethality and Lifespan Reduction

Cyclobutrifluram exhibits potent lethal effects on *C. elegans*. The median lethal concentration (LC50) after 24 hours of exposure has been determined, indicating its high toxicity compared to other nematicides like fluopyram.^[5] Furthermore, continuous exposure to micromolar concentrations of **Cyclobutrifluram** significantly shortens the lifespan of the nematodes.^[5]

Table 1: Lifespan of Wild-Type *C. elegans* Exposed to **Cyclobutrifluram**

Concentration (μM)	Mean Lifespan (days)	Statistical Significance (p-value)
0 (Control)	16.5	-
0.025	10	≤ 0.001
0.1	1	≤ 0.001
0.25	2	≤ 0.001

Data sourced from Heydari et al., 2023.[\[5\]](#)[\[6\]](#)

Effects on Reproduction

The reproductive capacity of *C. elegans* is severely hampered by **Cyclobutrifluram**. Exposure results in a significant reduction in the number of offspring (brood size), with higher concentrations leading to complete sterility.[\[4\]](#) This is attributed to a decrease in the number of germ cells, caused by an increase in apoptosis and a reduction in germ cell proliferation.[\[4\]](#)

Table 2: Fertility of Wild-Type *C. elegans* Exposed to **Cyclobutrifluram**

Concentration (μM)	Mean Brood Size
0 (Control)	247 ± 70
0.025	144 ± 95
0.25	0

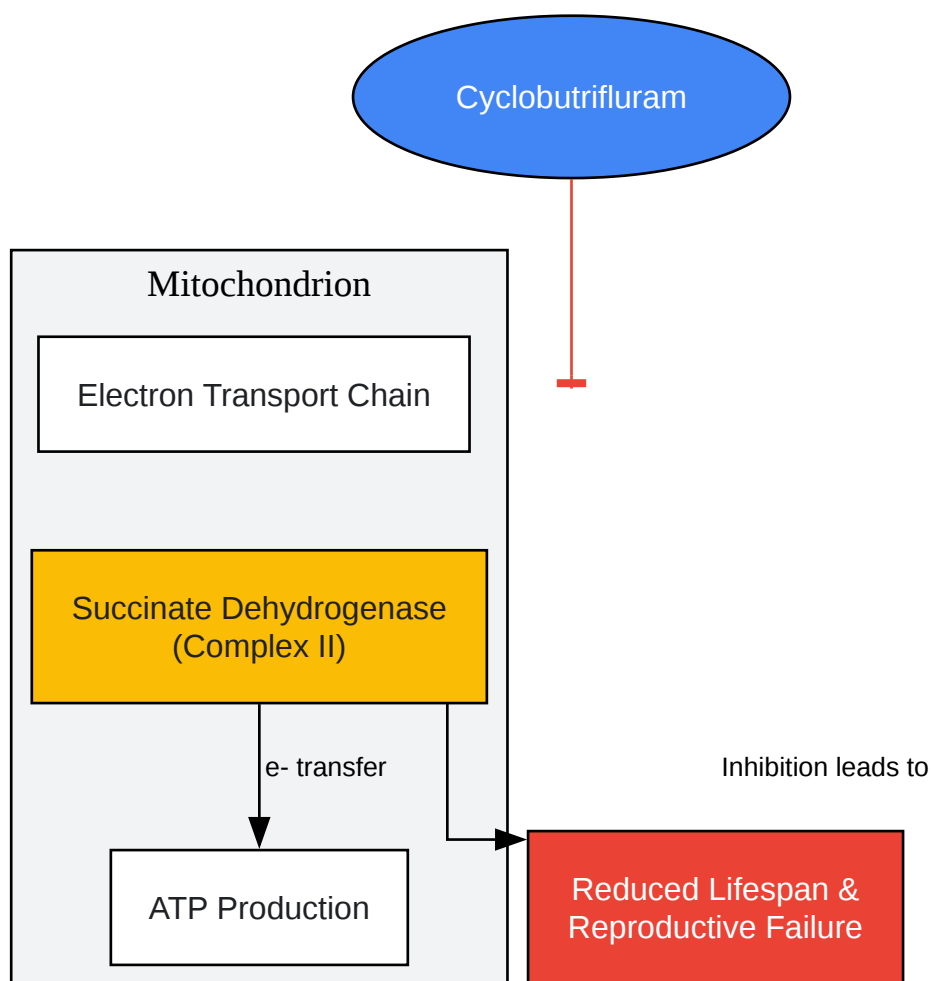
Data sourced from Heydari et al., 2023.[\[7\]](#)

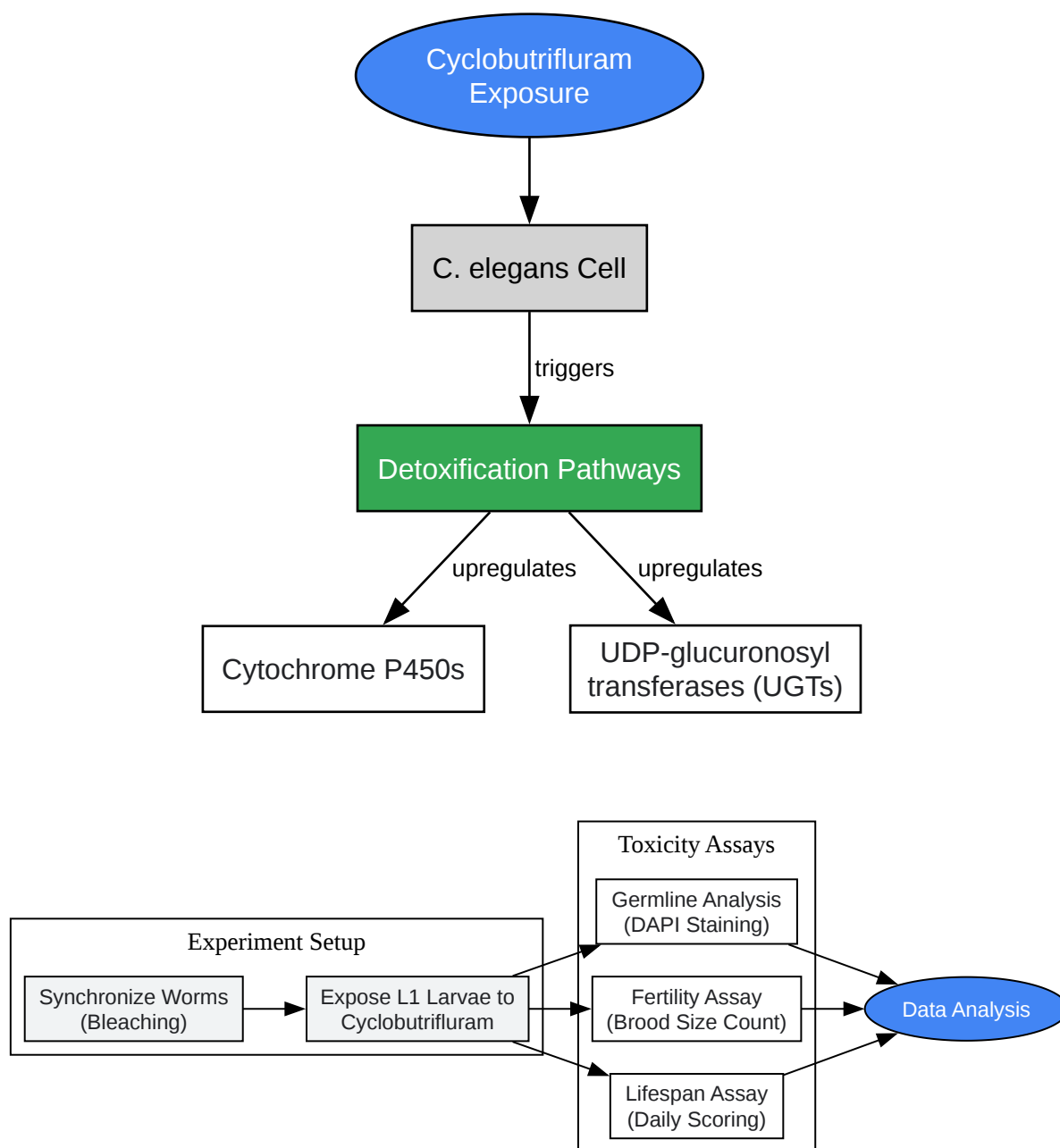
Mechanism of Action: Inhibition of Mitochondrial Succinate Dehydrogenase (SDH)

Genetic and transcriptomic analyses have revealed that **Cyclobutrifluram**'s primary mode of action is the inhibition of the mitochondrial succinate dehydrogenase (SDH) complex, also known as Complex II of the electron transport chain.[\[1\]](#)[\[2\]](#)[\[6\]](#) This is supported by the

observation that *C. elegans* strains with mutations in the *sdhc-1* gene, which encodes a subunit of the SDH complex, exhibit resistance to **Cyclobutrifluram**.^[4]

The inhibition of the SDH complex disrupts mitochondrial respiration, leading to impaired energy metabolism. This disruption is a key factor in the observed toxicological effects, including reduced lifespan and reproductive failure.^[8]





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